

industrial application of Phosphorous Acid Trioleyl Ester in the manufacturing of plasticizers

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Compound of Interest

Compound Name: *Phosphorous Acid Trioleyl Ester*

Cat. No.: *B1143741*

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Application Notes and Protocols: Phosphorous Acid Trioleyl Ester in Plasticizer Manufacturing

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the industrial use of **Phosphorous Acid Trioleyl Ester**, commonly known as trioleyl phosphite, in the manufacturing of plasticized Polyvinyl Chloride (PVC). While primarily recognized as a secondary heat stabilizer and antioxidant, its role and potential effects as a secondary plasticizer are also discussed.

Application Notes

Phosphorous acid trioleyl ester is a versatile additive in the plastics industry, primarily utilized in flexible PVC formulations. Its main functions are to act as a secondary heat stabilizer and a phosphorous antioxidant[1]. In these roles, it works to protect the polymer from degradation during high-temperature processing and to extend the service life of the final product by preventing oxidation[2].

In the context of plasticized PVC, trioleyl phosphite is typically used in conjunction with primary heat stabilizers, such as mixed metal soaps (e.g., Ba/Cd, Ba/Zn, or Ca/Zn systems)[3]. It exhibits a synergistic effect with these primary stabilizers, enhancing the overall thermal

stability of the PVC compound[4]. The phosphite ester functions by scavenging hydroperoxides and chelating metal ions, which can catalyze the degradation of PVC[5].

While not its primary function, trioetyl phosphite can also contribute to the plasticization of PVC, acting as a secondary plasticizer. Secondary plasticizers are typically used to partially replace primary plasticizers to reduce cost or to impart specific properties to the final product[6].

Although specific quantitative data on the plasticizing efficiency of trioetyl phosphite is not readily available in public literature, its large oleyl groups would be expected to increase the free volume between PVC chains, thereby contributing to flexibility.

A representative formulation for a flexible PVC compound incorporating trioetyl phosphite is provided below. The exact proportions of each component can be adjusted to achieve the desired properties for a specific application.

Component	Parts per Hundred Resin (PHR)	Function
PVC Resin (K-value 67-70)	100	Base Polymer
Primary Plasticizer (e.g., DOP, DINP)	40 - 60	Imparts flexibility
Trioetyl Phosphite	1 - 5	Secondary Stabilizer / Antioxidant
Primary Heat Stabilizer (e.g., Ca/Zn stearate)	2 - 4	Prevents thermal degradation
Epoxidized Soybean Oil (ESBO)	2 - 5	Co-stabilizer / Secondary Plasticizer
Lubricant (e.g., Stearic Acid)	0.5 - 1.5	Processing aid
Filler (e.g., Calcium Carbonate)	0 - 30	Cost reduction / Property modification

Data Presentation

The following table summarizes the expected qualitative effects of incorporating a secondary plasticizer and stabilizer like trioctyl phosphite into a flexible PVC formulation, based on general principles of polymer science.

Property	Expected Effect of Trioleyl Phosphite	Rationale
Mechanical Properties		
Shore Hardness	Decrease	The large oleyl groups increase the spacing between polymer chains, reducing intermolecular forces.
Tensile Strength	Decrease	Increased chain mobility due to plasticization typically leads to a reduction in tensile strength[7].
Elongation at Break	Increase	Greater chain mobility allows for more significant deformation before failure[7].
Thermal Properties		
Thermal Stability	Increase	Acts as a secondary heat stabilizer, scavenging HCl and preventing autocatalytic degradation[4].
Glass Transition Temperature (Tg)	Decrease	Increased free volume and chain mobility lower the temperature at which the material transitions from a rigid to a rubbery state.
Other Properties		
Clarity	Maintain or Improve	Phosphites can chelate metal ions that may cause discoloration, thus helping to maintain the clarity of the PVC product[5].
Migration Resistance	To be determined by testing	The high molecular weight of trioleyl phosphite might

suggest lower migration compared to smaller plasticizers, but this would need experimental verification.

Experimental Protocols

To quantitatively evaluate the performance of **phosphorous acid trioleyl ester** as a secondary plasticizer in a PVC formulation, the following experimental protocols can be employed.

Sample Preparation: Two-Roll Mill Compounding

Objective: To prepare homogenous PVC sheets with varying concentrations of trioleyl phosphite for subsequent testing.

Materials and Equipment:

- PVC resin (e.g., K-value 67)
- Primary plasticizer (e.g., Di-isononyl phthalate - DINP)
- Trioleyl Phosphite
- Primary heat stabilizer (e.g., Calcium/Zinc stearate)
- Two-roll mill with heating capabilities
- Hydraulic press with heating and cooling
- Molds for test specimens

Procedure:

- Pre-mix the PVC resin and all liquid additives (primary plasticizer, trioleyl phosphite, and any other liquid stabilizers) in a high-speed mixer until a dry blend is obtained.
- Add the solid additives (primary heat stabilizer, fillers, etc.) and continue mixing until a homogenous powder is formed.

- Set the temperature of the two-roll mill to 160-170°C.
- Introduce the dry blend onto the rolls and allow it to melt and form a continuous sheet.
- Continuously cut and fold the sheet on the mill for 5-10 minutes to ensure thorough mixing and homogenization.
- Remove the sheet from the mill and place it into a pre-heated mold in the hydraulic press.
- Press the sheet at a pressure of 10-15 MPa and a temperature of 170-180°C for 5 minutes.
- Cool the mold under pressure to room temperature.
- Remove the pressed sheet and cut out test specimens according to the dimensions specified in the relevant ASTM standards.
- Condition the specimens at $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity for at least 24 hours before testing.

Mechanical Properties Testing

Objective: To determine the effect of trioetyl phosphite on the hardness, tensile strength, and elongation at break of the PVC compound.

- Shore Hardness:
 - Standard: ASTM D2240
 - Apparatus: Shore A Durometer
 - Procedure: Place the test specimen on a hard, flat surface. Press the durometer foot firmly onto the specimen, ensuring it is parallel to the surface. Record the hardness reading within 1 second of firm contact. Take at least five measurements at different locations on the specimen and calculate the average.
- Tensile Strength and Elongation at Break:
 - Standard: ASTM D638

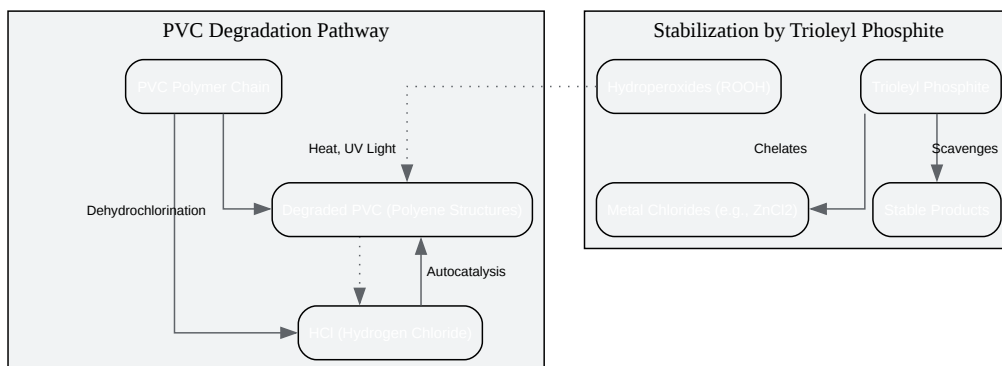
- Apparatus: Universal Testing Machine (UTM) with an extensometer.
- Procedure:
 - Measure the width and thickness of the narrow section of the dumbbell-shaped test specimen.
 - Mount the specimen in the grips of the UTM.
 - Attach the extensometer to the specimen.
 - Apply a tensile load at a constant crosshead speed (e.g., 50 mm/min) until the specimen fractures.
 - Record the maximum load reached and the elongation at the point of fracture.
 - Calculate the tensile strength (stress at maximum load) and the elongation at break (strain at fracture). Test at least five specimens and report the average values.

Thermal Stability Testing

Objective: To evaluate the contribution of trioctyl phosphite to the thermal stability of the PVC compound.

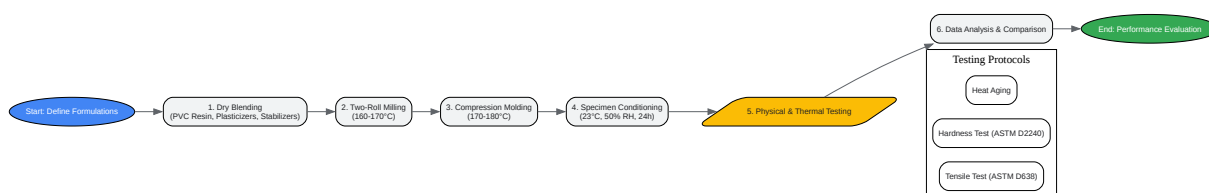
- Static Heat Aging Test:
 - Apparatus: Forced-air oven.
 - Procedure:
 - Place PVC specimens in the oven at a specified temperature (e.g., 180°C).
 - Remove specimens at regular time intervals (e.g., every 15 minutes).
 - Observe and record the color change of the specimens over time, comparing them to a control sample without trioctyl phosphite. A yellowness index can be measured using a spectrophotometer for quantitative analysis.

Mandatory Visualizations



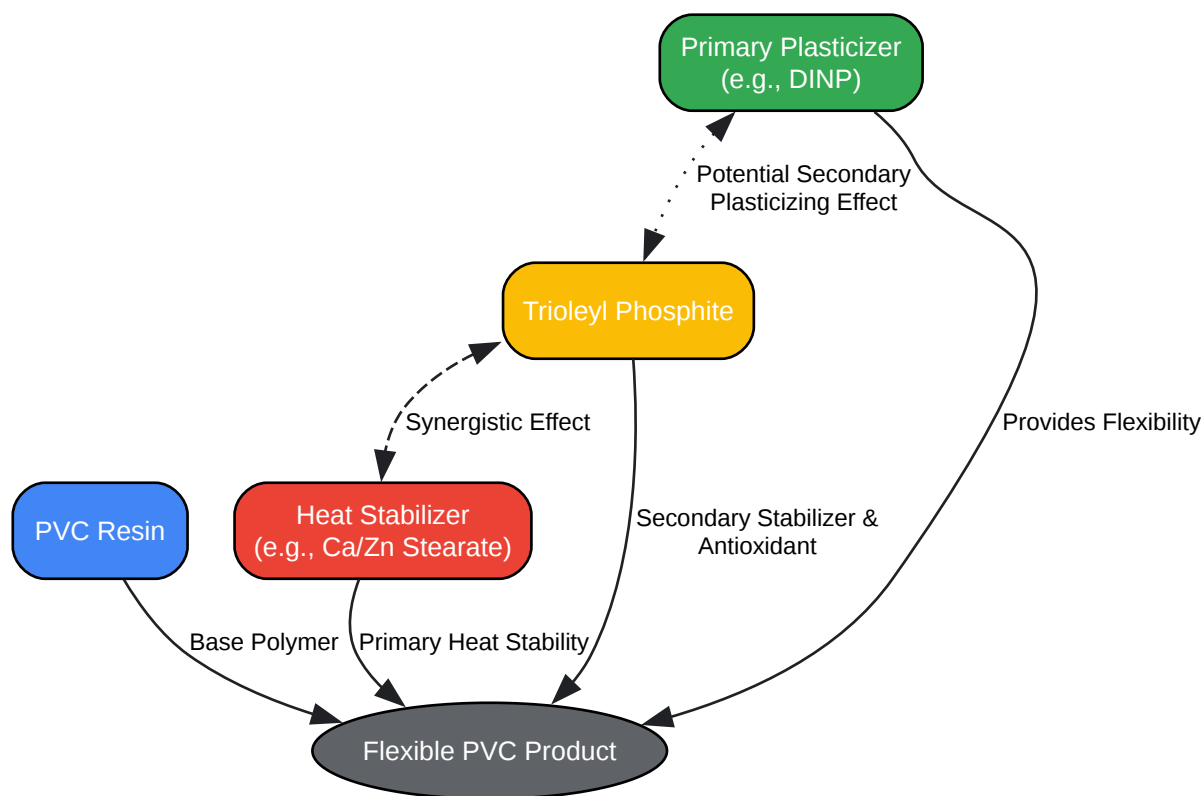
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Caption: PVC degradation and stabilization pathway.



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Caption: Experimental workflow for plasticizer evaluation.



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Caption: Component relationships in flexible PVC.

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